

An In-depth Technical Guide to Dimethyl Cyclopentylmalonate

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Compound of Interest

Compound Name: *Dimethyl Cyclopentylmalonate*

CAS No.: *82491-60-9*

Cat. No.: *B1591528*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Dimethyl Cyclopentylmalonate**, a versatile diester intermediate with significant applications in organic synthesis, particularly in the development of pharmaceuticals and fragrances. This document delves into its chemical identity, physicochemical properties, detailed synthesis protocols, mechanistic insights, and its role as a critical building block in complex molecular architectures.

Chemical Identity and Structure

Dimethyl cyclopentylmalonate, also known as cyclopentylmalonic acid dimethyl ester, is an organic compound characterized by a cyclopentyl ring attached to the alpha-carbon of a dimethyl malonate backbone.^[1] This structure provides a unique combination of a non-polar cyclic alkyl group and reactive ester functionalities, making it a valuable intermediate in synthetic chemistry.

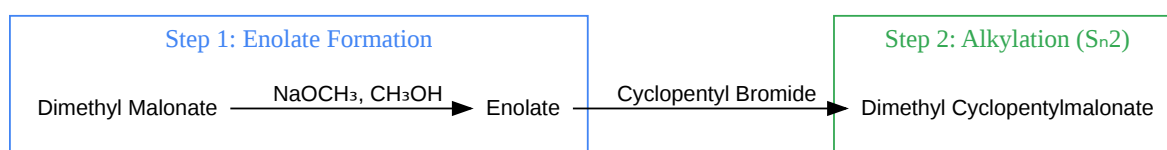
CAS Number: 82491-60-9^[1]

Molecular Formula: $C_{10}H_{16}O_4$ [2]

Molecular Weight: 200.23 g/mol [2]

Synonyms: Cyclopentylmalonic Acid Dimethyl Ester, Dimethyl 2-cyclopentylmalonate, 1,3-dimethyl 2-cyclopentylpropanedioate.

The structural representation of **Dimethyl Cyclopentylmalonate** is depicted in the following diagram:



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Sources

- 1. [spectrabase.com](https://pubchem.ncbi.nlm.nih.gov/compound/Dimethyl-cyclopentylmalonate) [spectrabase.com]
- 2. CN111646899A - Preparation method of 3- (3-oxo-2-pentyl) cyclopentyl dimethyl malonate - Google Patents [patents.google.com]
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